Technical Guide: Ethyl 3,5-dibromoisonicotinate

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Ethyl 3,5-dibromoisonicotinate*
CAS No.:	*1214375-76-4*
Cat. No.:	*B593880*

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This technical guide provides a comprehensive overview of **Ethyl 3,5-dibromoisonicotinate**, a halogenated pyridine derivative of interest in organic synthesis and medicinal chemistry. This document details its physicochemical properties, provides a detailed experimental protocol for its synthesis via Fischer esterification of 3,5-dibromoisonicotinic acid, and outlines methods for its characterization.

Core Data Presentation

The quantitative data for **Ethyl 3,5-dibromoisonicotinate** and its precursor are summarized in the tables below for easy reference and comparison.

Table 1: Physicochemical Properties of **Ethyl 3,5-dibromoisonicotinate**

Property	Value	Source
Molecular Formula	$C_8H_7Br_2NO_2$	[1][2][3]
Molecular Weight	308.95 g/mol	[2][3]
CAS Number	1214375-76-4	[1][2][3][4]

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Table 2: Physicochemical Properties of 3,5-Dibromoisonicotinic Acid (Precursor)

Property	Value	Source
Molecular Formula	$C_6H_3Br_2NO_2$	[1][5]
Molecular Weight	280.90 g/mol	[1][5][6]
CAS Number	13958-91-3	[1][5]
Melting Point	218-223 °C	

Experimental Protocols

The synthesis of **Ethyl 3,5-dibromoisonicotinate** is most commonly achieved through the Fischer esterification of 3,5-dibromoisonicotinic acid. The following protocol is a generalized procedure based on established methods for esterifying carboxylic acids.

Synthesis of **Ethyl 3,5-dibromoisonicotinate** via Fischer Esterification

Objective: To synthesize **Ethyl 3,5-dibromoisonicotinate** from 3,5-dibromoisonicotinic acid and ethanol.

Materials:

- 3,5-dibromoisonicotinic acid
- Anhydrous ethanol (absolute)
- Concentrated sulfuric acid (H_2SO_4)
- Saturated sodium bicarbonate solution ($NaHCO_3$)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Ethyl acetate

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- Deionized water

Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle with a magnetic stirrer
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Rotary evaporator
- Glass funnel
- Filter paper

Procedure:

- Reaction Setup: In a clean, dry round-bottom flask, dissolve 3,5-dibromoisonicotinic acid in an excess of anhydrous ethanol. The ethanol acts as both a reactant and the solvent.[7][8]
- Acid Catalysis: While stirring the solution, slowly and carefully add a catalytic amount of concentrated sulfuric acid.[7][9][10] This should be done in a fume hood as the addition can be exothermic.
- Reflux: Attach the reflux condenser to the flask and heat the mixture to reflux using a heating mantle.[7][8] The reaction should be maintained at reflux for several hours. The progress of the reaction can be monitored using Thin Layer Chromatography (TLC).[11]
- Work-up: After the reaction is complete (as indicated by TLC), allow the mixture to cool to room temperature.
- Solvent Removal: Remove the excess ethanol using a rotary evaporator.[7]

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- Extraction: Dissolve the residue in ethyl acetate and transfer it to a separatory funnel. Wash the organic layer sequentially with deionized water, a saturated solution of sodium bicarbonate (to neutralize the acidic catalyst), and finally with brine.[7] The sodium bicarbonate wash should be performed carefully due to potential gas evolution (CO_2).

- Drying and Filtration: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.[7] Filter the drying agent to obtain the solution of the product.

- Final Purification: Remove the ethyl acetate using a rotary evaporator to yield the crude **Ethyl 3,5-dibromoisonicotinate**. Further purification can be achieved by column chromatography if necessary.

Characterization Protocols

1. Nuclear Magnetic Resonance (NMR) Spectroscopy:

- Sample Preparation: Dissolve a small amount of the purified product in a deuterated solvent such as chloroform-d ($CDCl_3$).

- ^1H NMR: The proton NMR spectrum is expected to show a singlet for the two equivalent aromatic protons on the pyridine ring. The ethyl group should exhibit a quartet for the methylene ($-CH_2-$) protons and a triplet for the methyl ($-CH_3$) protons, with coupling between them.

- ^{13}C NMR: The carbon NMR spectrum will show distinct signals for the carbonyl carbon of the ester, the aromatic carbons of the pyridine ring (with two signals for the bromine-substituted carbons and one for the unsubstituted carbon), and the two carbons of the ethyl group.

2. Mass Spectrometry (MS):

- Technique: Electron Ionization (EI) or Electrospray Ionization (ESI) can be used.

- Expected Fragmentation: The mass spectrum should show a molecular ion peak $[M]^+$ corresponding to the molecular weight of the compound. Due to the presence of two bromine atoms, a characteristic isotopic pattern (M, M+2, M+4 peaks) will be observed.[12] Common fragment ions would result from the loss of the ethoxy group ($-OCH_2CH_3$) or the entire ester group ($-COOCH_2CH_3$).

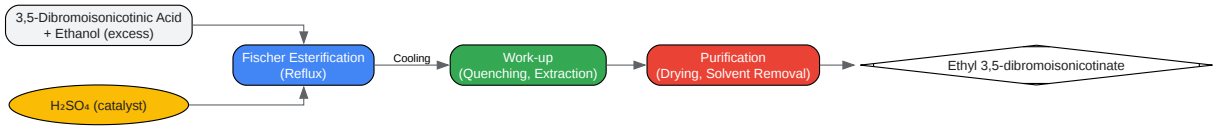
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3. High-Performance Liquid Chromatography (HPLC):

- Objective: To assess the purity of the synthesized compound.
- Column: A reverse-phase C18 column is typically used.[13][14]
- Mobile Phase: A gradient of an organic solvent (like acetonitrile or methanol) and water, often with a small amount of acid (e.g., formic acid or phosphoric acid) to improve peak shape.[13][14]
- Detection: UV detection at a wavelength where the pyridine ring absorbs, typically around 220-280 nm.[14][15]

Visualizations

Synthesis Workflow of **Ethyl 3,5-dibromoisonicotinate**



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Caption: A flowchart illustrating the key stages in the synthesis of **Ethyl 3,5-dibromoisonicotinate**.

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- To cite this document: BenchChem. [Technical Guide: Ethyl 3,5-dibromoisonicotinate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b593880/docs#technical-guide-ethyl-3-5-dibromoisonicotinate]

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